

I-CBP112 off-target effects and how to mitigate them

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Compound of Interest

Compound Name: I-CBP112 (hydrochloride)

Cat. No.: B1163943

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Welcome to the I-CBP112 Technical Support Center. As researchers transition from broad-spectrum epigenetic inhibitors to highly targeted chemical probes, understanding the precise pharmacokinetic boundaries of your tools is critical. I-CBP112 is a potent, acetyl-lysine competitive protein-protein interaction inhibitor targeting the CBP/EP300 bromodomains[1]. However, like all chemical probes, it possesses distinct off-target liabilities that can confound your experimental data if not rigorously controlled.

This guide is designed by application scientists to help you troubleshoot off-target effects, understand the causality behind assay artifacts, and establish self-validating experimental protocols.

Quantitative Selectivity Profile

To design a robust experiment, you must first understand the thermodynamic limits of your probe. Below is the consolidated binding and potency data for I-CBP112 to help you establish your assay's baseline.

Target	Assay Methodology	Affinity / Potency	Reference
CBP Bromodomain	Isothermal Titration Calorimetry (Kd)	151 nM (0.151 μ M)	[1]
EP300 Bromodomain	Isothermal Titration Calorimetry (Kd)	167 nM (0.167 μ M)	[1]
CBP/EP300 Chromatin Binding	Cellular FRAP (IC50)	~600 nM (0.6 μ M)	[1]
BRD4(1) (BET Family)	Isothermal Titration Calorimetry (Kd)	5.59 μ M	[2]
BRD4(2) (BET Family)	Isothermal Titration Calorimetry (Kd)	~20 μ M	[3]
GPCRs (α 1A, 5HT1)	In Vitro Selectivity Panel (104 proteins)	Weak Interaction	[3]

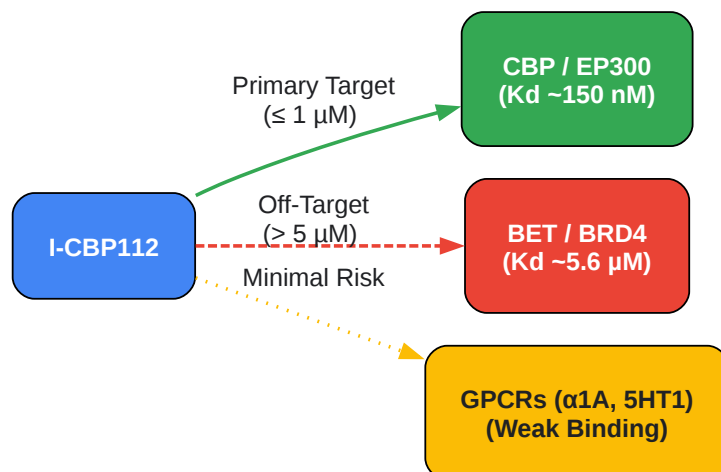
Understanding I-CBP112 Selectivity (FAQs)

Q: What is the primary off-target liability of I-CBP112, and what is the structural causality behind it? A: The primary off-target liability of I-CBP112 is the BET bromodomain family, specifically BRD4[4]. Bromodomains are ~110 amino acid domains that recognize monoacetylated lysine residues on histone tails[5]. Because the acetyl-lysine binding pockets of CBP/EP300 and BET proteins share significant structural homology, competitive inhibitors like I-CBP112 can bind to BRD4, albeit with a ~37-fold lower affinity[2].

Q: At what concentration does BRD4 off-target activity become a confounding factor in cellular assays? A: In cellular assays, I-CBP112 successfully promotes the release of CBP from chromatin at low micromolar concentrations (cellular IC50 ~600 nM)[1]. However, it will begin displacing BRD4 from chromatin at concentrations exceeding 5 μ M[3][4]. Therefore, any phenotypic effects observed at >5 μ M cannot be confidently attributed solely to CBP/EP300 inhibition[4].

Q: How do I rule out GPCR-mediated off-target effects? A: Broad selectivity profiling against 104 proteins revealed that I-CBP112 interacts weakly with two G-protein coupled receptors: α 1A and 5HT1[3]. For most oncology models, these GPCRs are not functionally dominant. However, if you

are working in neurobiology or cardiovascular models, you must include specific GPCR antagonists as negative controls to rule out $\alpha 1A/5HT1$ -driven artifacts.



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I-CBP112 Target Binding Profile and Concentration-Dependent Liabilities.

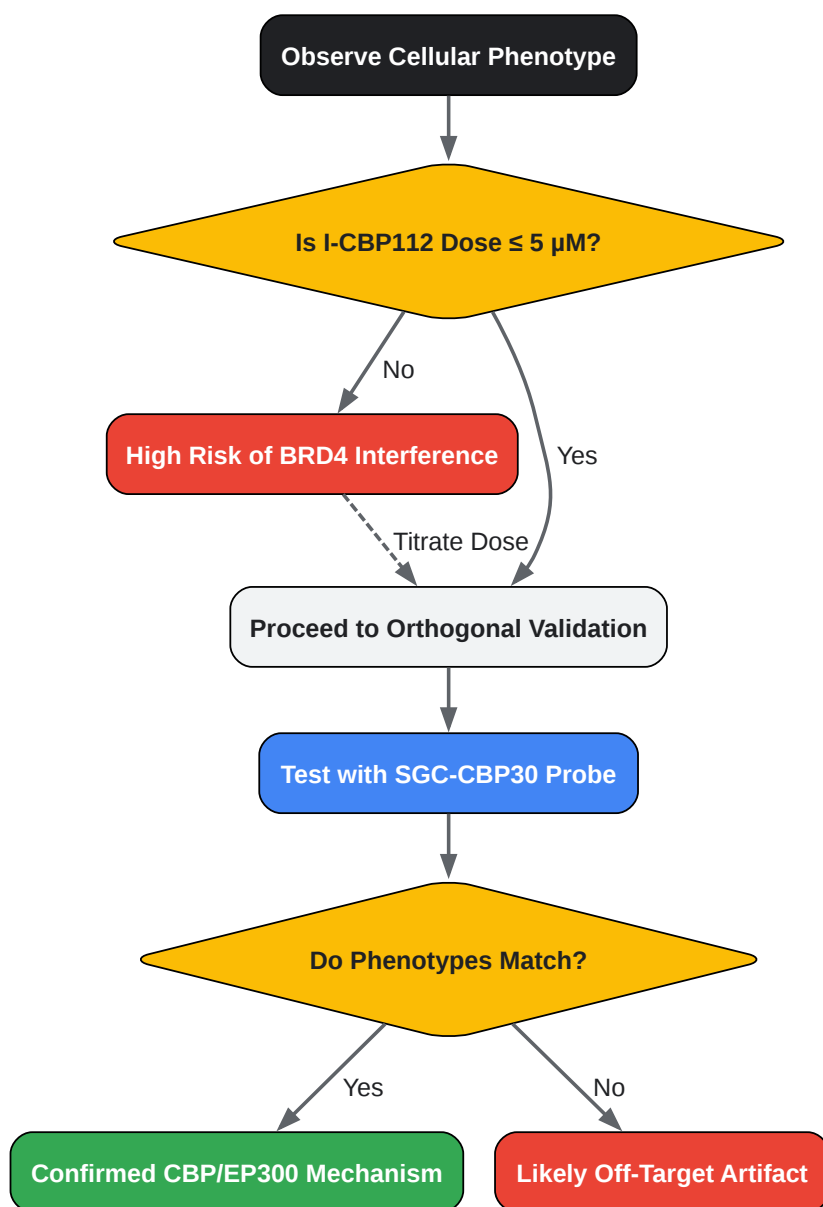
Troubleshooting Guide: Mitigating Off-Target Effects

Symptom: Unexplained acute cytotoxicity or rapid apoptosis in leukemic or myeloma cell lines.

Root Cause Analysis: Pure CBP/EP300 inhibition typically induces cytostasis, cellular differentiation, and impaired clonogenic growth rather than acute, rapid cell death[1][6]. If you observe rapid apoptosis, you are likely hitting the BET family (BRD4), which is known to strongly suppress c-MYC and induce rapid cytotoxicity[4].

Mitigation & Validation Strategy:

- **Dose Restriction:** Strictly cap your I-CBP112 dosing to $\leq 2.5 - 5 \mu\text{M}$ [4]. If your phenotype disappears below $5 \mu\text{M}$, it was likely a BRD4-driven artifact.
- **Orthogonal Chemotype Validation:** Replicate your assay using SGC-CBP30. Because SGC-CBP30 and I-CBP112 are chemically distinct compounds, they possess different secondary off-target profiles[2][4]. A phenotype shared by both probes at selective concentrations is highly likely to be an on-target CBP/EP300 effect[4].
- **Negative Control Subtraction:** Run a parallel arm with a highly selective BET inhibitor (e.g., JQ1 or CPI203) at low nanomolar concentrations[4][6]. If JQ1 perfectly mimics your high-dose I-CBP112 phenotype, your I-CBP112 dose is too high and is acting as a weak BET inhibitor.



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Experimental workflow for validating CBP/EP300 phenotypes and mitigating BRD4 interference.

Experimental Protocol: Self-Validating Chromatin Release Assay (FRAP)

Causality & Principle: To definitively prove that I-CBP112 is acting on CBP/EP300 and not BRD4 in your specific model, you must quantify the displacement of these proteins from chromatin in living cells. Fluorescence Recovery After Photobleaching (FRAP) measures the mobility of fluorescently tagged bromodomains. When bound to chromatin, recovery is slow; when I-CBP112 displaces the protein, recovery accelerates. This protocol acts as a self-validating system by testing both on-target and off-target displacement simultaneously.

Step-by-Step Methodology:

- **Cell Line Preparation & Transfection:** Plate your target cells (e.g., U2OS or your specific cancer line) in glass-bottom imaging dishes. Transfect Cohort A with a GFP-tagged CBP-bromodomain construct and Cohort B with a GFP-tagged BRD4-BD1 construct^{[1][4]}.
- **Compound Treatment:** Treat both cohorts with a dose-titration of I-CBP112 (0.1 μM, 0.5 μM, 1 μM, 2.5 μM, 5 μM, and 10 μM) for 2 to 4 hours. Include a DMSO vehicle control and a 500 nM JQ1 positive control for Cohort B^{[1][6]}.

- Photobleaching: Using a confocal microscope equipped with a high-intensity laser, bleach a 2 μm spot within the nucleus of a single cell.
- Kinetic Imaging: Record fluorescence recovery every 2 seconds for a total of 2 minutes to capture the repopulation of the bleached area.
- Data Interpretation: Calculate the half-time of recovery ($t_{1/2}$).
 - Expected On-Target Result: You should observe accelerated recovery of CBP-GFP starting at ~ 600 nM I-CBP112[1].
 - Expected Off-Target Result: BRD4-GFP recovery should remain identical to the DMSO control until I-CBP112 concentrations exceed 5 μM [3][4]. If BRD4-GFP mobilizes at your chosen working concentration, your dose is too high and must be lowered.

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